

Technical Monograph: Structural Dynamics and Synthetic Pathways of Salinazid

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Compound of Interest

Compound Name: *Isonicotinic acid (2-hydroxy-benzylidene)hydrazide*

Cat. No.: *B14016892*

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Executive Summary & Chemical Identity

Isonicotinic acid (2-hydroxy-benzylidene)hydrazide, commonly known as Salinazid, is a prominent Schiff base derived from the condensation of isoniazid (INH) and salicylaldehyde. While historically significant for its antitubercular properties—acting as a lipophilic transport form of INH—its contemporary relevance lies in its utility as a tridentate ONO-donor ligand in coordination chemistry.

This guide provides a rigorous structural analysis, detailing the molecule's crystallographic parameters, tautomeric equilibria, and spectroscopic fingerprints. It is designed to serve as a reference standard for researchers synthesizing metal complexes or investigating hydrazone pharmacophores.

Core Chemical Data

Parameter	Specification
IUPAC Name	(E)-N'-(2-hydroxybenzylidene)isonicotinohydrazide
Molecular Formula	C ₁₃ H ₁₁ N ₃ O ₂
Molecular Weight	241.25 g/mol
Melting Point	232–234 °C (Decomposes)
Solubility	Soluble in DMSO, DMF, hot Ethanol; Insoluble in Water, Ether

Crystallographic Architecture & Conformation

Understanding the solid-state geometry of Salinazid is critical for predicting its binding affinity and solubility. X-ray diffraction studies reveal that the molecule does not exist as a random conformer but adopts a highly specific geometry stabilized by intramolecular forces.

Crystal System

Salinazid crystallizes in the Monoclinic system with the space group P2/c.[\[2\]](#)

- Lattice Parameters:
 - $a \approx 8.15 \text{ \AA}$
 - $b \approx 15.56 \text{ \AA}$ [\[2\]](#)
 - $c \approx 10.75 \text{ \AA}$
 - β (beta angle) $\approx 121.1^\circ$

The E-Isomer Dominance

The C=N double bond (imine linkage) allows for E (trans) and Z (cis) isomerism. However, Salinazid exists almost exclusively in the E-conformation in the solid state.

Mechanistic Causality: The stability of the E-isomer is driven by a strong intramolecular hydrogen bond between the phenolic hydroxyl group (-OH) and the imine nitrogen (=N-). This interaction forms a pseudo-six-membered ring (S(6) motif), locking the molecule into a planar configuration and significantly reducing the energy of the system compared to the Z-isomer.

Synthetic Protocol (Self-Validating System)

The synthesis of Salinazid is a classic condensation reaction. To ensure high purity and yield, the protocol below utilizes solubility differentials to drive the equilibrium and facilitate purification.

Reaction Mechanism

The reaction proceeds via nucleophilic attack of the terminal amino group of isoniazid on the carbonyl carbon of salicylaldehyde, followed by dehydration.

Critical Control Point: The reaction is reversible. The use of ethanol as a solvent allows the product (Salinazid) to precipitate out upon cooling, while water (the byproduct) remains in the supernatant, driving the equilibrium forward (Le Chatelier's principle).

Step-by-Step Methodology

Reagents:

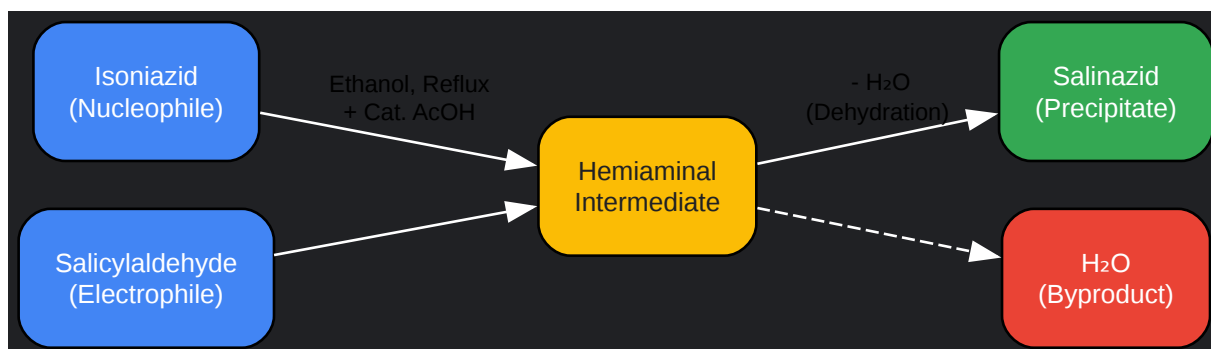
- Isoniazid (INH): 10 mmol (1.37 g)
- Salicylaldehyde: 10 mmol (1.22 g)
- Absolute Ethanol: 50 mL
- Glacial Acetic Acid: 2–3 drops (Catalyst)

Protocol:

- **Dissolution:** Dissolve 1.37 g of Isoniazid in 25 mL of warm ethanol in a round-bottom flask.
- **Addition:** In a separate beaker, mix 1.22 g of Salicylaldehyde with 25 mL of ethanol. Add this solution dropwise to the Isoniazid solution with constant stirring.

- **Catalysis:** Add 2 drops of glacial acetic acid to protonate the carbonyl oxygen, enhancing electrophilicity.
- **Reflux:** Attach a condenser and reflux the mixture at 80°C for 3–4 hours. A yellow/white precipitate typically begins to form within the first hour.
- **Isolation:** Cool the mixture to room temperature, then chill in an ice bath for 30 minutes to maximize precipitation.
- **Filtration:** Filter the solid under vacuum. Wash the cake with cold ethanol (2 x 10 mL) to remove unreacted aldehyde.
- **Purification (Recrystallization):** Recrystallize from hot ethanol or an ethanol/DMF mixture to obtain needle-like crystals.

Synthesis Workflow Visualization



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Figure 1: Acid-catalyzed condensation pathway for Salinazid synthesis. The dehydration step is irreversible under precipitating conditions.

Spectroscopic Characterization (The Fingerprint)

To validate the structure, researchers must confirm the disappearance of precursor signals (aldehyde C=O, hydrazine NH₂) and the appearance of the hydrazone linkage.

Proton NMR (¹H NMR)

Solvent: DMSO-d₆ (Deuterated Dimethyl Sulfoxide) Reference: TMS (0 ppm)

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Significance
12.26	Singlet (s)	1H	Phenolic -OH	Confirms presence of salicyl ring; downfield due to H-bonding.
10.82	Singlet (s)	1H	Amide -NH-	Confirms hydrazide linkage remains intact.
8.63	Singlet (s)	1H	Imine -CH=N-	Diagnostic Peak: Confirms formation of Schiff base. [3]
8.79	Doublet (d)	2H	Pyridine (C2, C6)	Characteristic of isonicotinic moiety. [3]
7.84	Doublet (d)	2H	Pyridine (C3, C5)	Characteristic of isonicotinic moiety. [3]
6.80 – 7.60	Multiplets	4H	Benzene Ring	Aromatic protons of the salicylaldehyde fragment.

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR

Wavenumber (cm ⁻¹)	Vibration Mode	Validation Criteria
3200 – 3450	$\nu(\text{O-H})$ / $\nu(\text{N-H})$	Broad band indicating H-bonded hydroxyl and amide NH.
1650 – 1670	$\nu(\text{C=O})$	Amide I band. Strong peak confirming the carbonyl group is in the keto form.
1605 – 1620	$\nu(\text{C=N})$	Azomethine stretch. Confirms the Schiff base linkage (often overlaps with C=C aromatic).
1280	$\nu(\text{C-O})$	Phenolic C-O stretch.

Tautomerism & Coordination Chemistry

Salinazid is a versatile ligand because it exhibits Keto-Enol Tautomerism (specifically Amido-Iminol tautomerism). This property allows it to coordinate with metal ions (Cu^{2+} , Zn^{2+} , Fe^{3+}) in different modes depending on the pH.

The Equilibrium

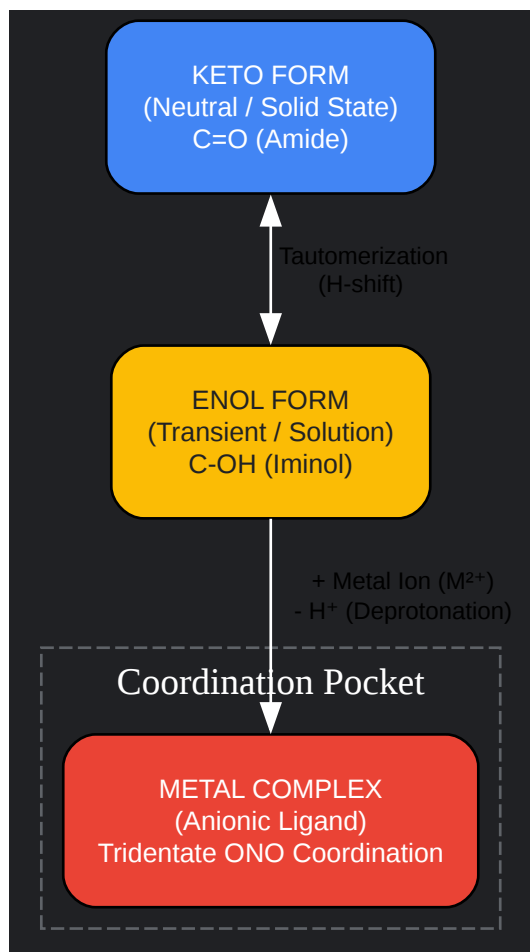
- Solid State / Neutral Solution: Exists primarily in the Keto (Amido) form.
- Basic Solution / Metal Complexation: Tautomerizes to the Enol (Iminol) form and deprotonates to become an anionic ligand.

Chelation Mode

Upon complexation, Salinazid typically acts as a tridentate monoanionic ligand (ONO donor set):

- O - Phenolic Oxygen (deprotonated).
- N - Azomethine Nitrogen.
- O - Enolic Oxygen (from the amide carbonyl, deprotonated).

Structural Dynamics Visualization



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Figure 2: The keto-enol tautomeric shift facilitates the formation of stable metal chelates (ONO donor set).

References

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